

Unveiling the Crystalline Architecture of Magnesium Bromide Hexahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Magnesium bromide hydrate*

Cat. No.: *B6302090*

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This technical guide provides a comprehensive analysis of the crystal structure of magnesium bromide hexahydrate ($\text{MgBr}_2 \cdot 6\text{H}_2\text{O}$), tailored for researchers, scientists, and professionals in drug development. By presenting detailed crystallographic data and experimental methodologies, this document serves as an in-depth resource for understanding the structural characteristics of this compound.

Core Crystal Structure Overview

Magnesium bromide hexahydrate crystallizes in the monoclinic system, belonging to the $\text{C}2/\text{m}$ space group.^[1] The fundamental structural unit consists of a central magnesium ion (Mg^{2+}) octahedrally coordinated by six water molecules, forming a $[\text{Mg}(\text{H}_2\text{O})_6]^{2+}$ complex.^{[1][2]} These discrete hexaaquamagnesium(II) cations are arranged in the crystal lattice along with bromide anions (Br^-). The bromide ions are not directly bonded to the magnesium ion but are situated in the crystal lattice, participating in a network of hydrogen bonds with the coordinated water molecules.^[3]

The crystal structure is isotypical with that of magnesium chloride hexahydrate ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$).^[3] This structural arrangement highlights the importance of the hexahydrated magnesium cation in defining the crystalline framework of these halide salts.

Crystallographic Data

The crystallographic parameters for magnesium bromide hexahydrate have been determined by single-crystal X-ray diffraction. The following tables summarize the key quantitative data from the study by Hennings et al. (2013).[\[1\]](#)

Table 1: Crystal Data and Structure Refinement Details

Parameter	Value
Empirical Formula	MgBr ₂ ·6H ₂ O
Formula Weight	292.20 g/mol
Crystal System	Monoclinic
Space Group	C2/m
a	10.2873 (3) Å
b	7.3113 (2) Å
c	6.2428 (2) Å
α	90°
β	93.303 (1)°
γ	90°
Volume	468.58 (2) Å ³
Z	2
Calculated Density	2.071 g/cm ³
Temperature	273 K
Radiation	Mo Kα ($\lambda = 0.71073$ Å)
R-factor	0.028

Table 2: Atomic Coordinates and Equivalent Isotropic Displacement Parameters

Atom	Wyckoff Symbol	x	y	z	U(eq) [Å ²]
Mg1	2a	0	0	0	0.013
Br1	4i	0.2465	0	0.4208	0.021
O1	4i	0.1879	0	0.0195	0.018
O2	8j	0.0881	0.2185	0.2505	0.019
H1A	8j	0.221	0.068	0.021	0.027
H1B	8j	0.231	-0.068	0.020	0.027
H2A	16k	0.138	0.203	0.352	0.028
H2B	16k	0.043	0.301	0.262	0.028

Experimental Protocols

The structural data presented herein is based on the single-crystal X-ray diffraction analysis conducted by Hennings, Schmidt, and Voigt.[\[1\]](#)

Synthesis and Crystallization

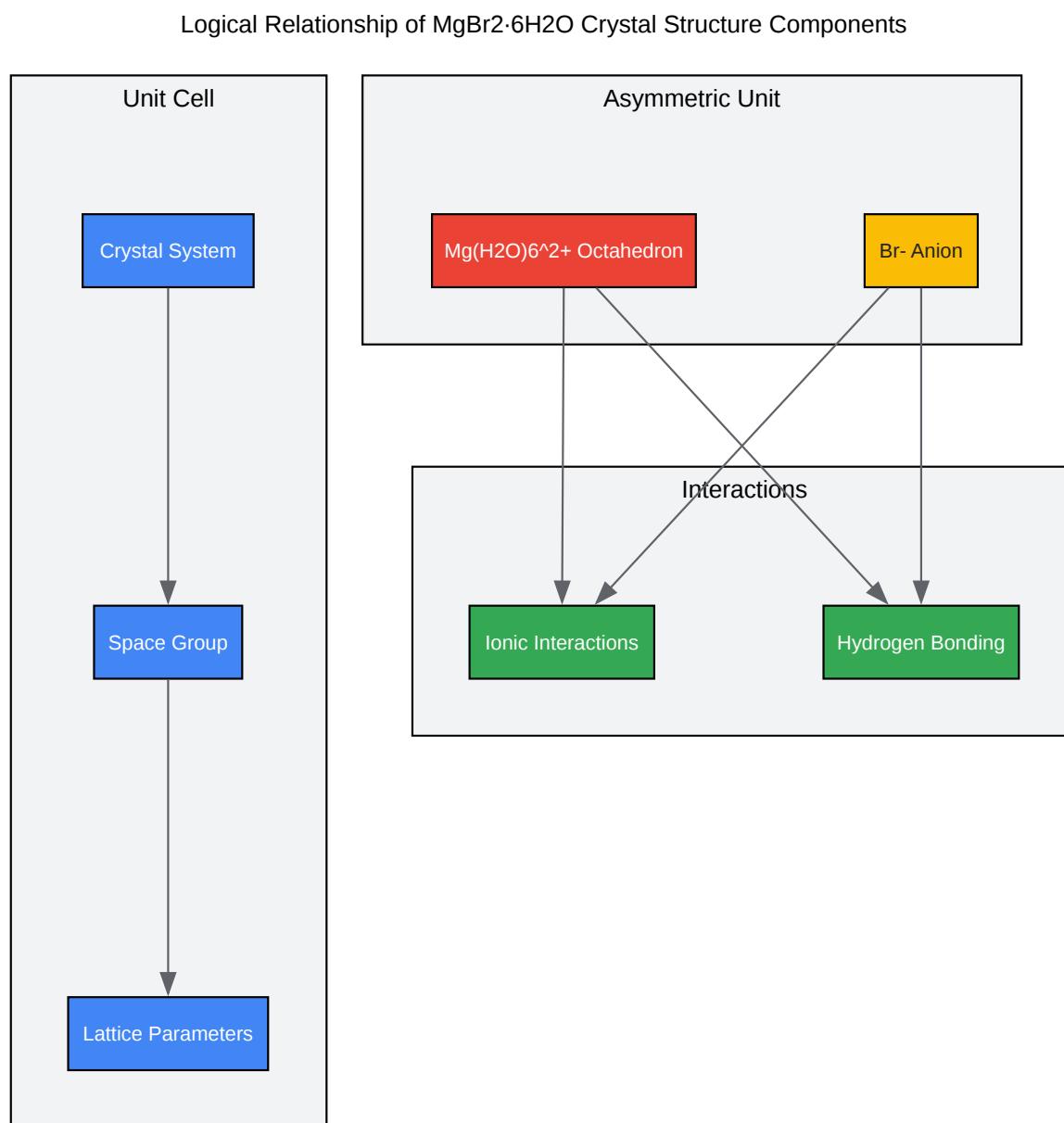
Magnesium bromide hexahydrate crystals were grown from an aqueous solution of 49.8 wt% magnesium bromide ($MgBr_2$). The crystallization was induced by cooling the solution to 273 K in a refrigerator for a period of two days. For the preparation of the aqueous solution, pure grade magnesium bromide hexahydrate was used. The resulting crystals were separated from the saturated solution and prepared for X-ray diffraction analysis.[\[1\]](#)

X-ray Diffraction Data Collection and Structure Refinement

A suitable single crystal was selected and mounted for data collection. The crystal was embedded in perfluorinated ether to prevent degradation. X-ray diffraction data were collected at a temperature of 273 K. The structure was solved and refined using established crystallographic software packages. The hydrogen atoms were located in the difference Fourier maps and were refined isotropically.[\[1\]](#)

Structural Visualization

The logical relationship of the key components of the magnesium bromide hexahydrate crystal structure is depicted in the following diagram.

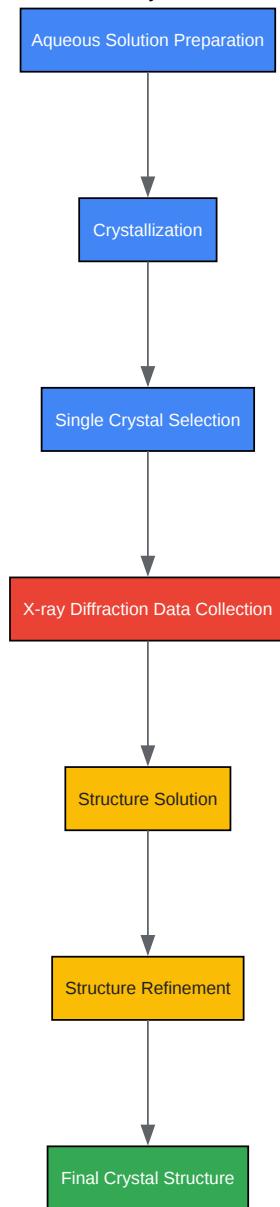


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Diagram of the hierarchical relationship of the crystal structure components.

The experimental workflow for the determination of the crystal structure is outlined in the diagram below.

Experimental Workflow for Crystal Structure Determination



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A simplified workflow for determining the crystal structure.

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References

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- 2. Magnesium bromide - Wikipedia [en.wikipedia.org]
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